Comprehensive Spectroscopic Profile: 7-Methyl-1H-pyrazolo[4,3-b]pyridine

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Compound of Interest

Compound Name:	*7-Methyl-1H-pyrazolo[4,3-b]pyridine*
CAS No.:	*1130309-70-4*
Cat. No.:	*B1530294*

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CAS Registry Number: 1130309-70-4 Molecular Formula: C

H

N

Molecular Weight: 133.15 g/mol IUPAC Name: **7-Methyl-1H-pyrazolo[4,3-b]pyridine**[1][2][3]

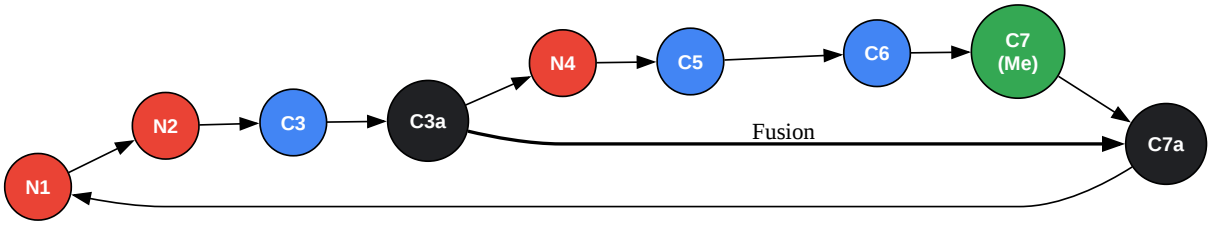
Structural Architecture & Numbering Logic

Understanding the numbering of the [4,3-b] fused system is critical for interpreting spectroscopic data, particularly when correlating precursor substitution patterns to the final core.

- Core Fusion: The system consists of a pyridine ring fused to a pyrazole ring across the pyridine b-bond (C2–C3).
- Numbering Mapping:

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- The Pyridine Nitrogen is assigned position 4.
- The Methyl substituent is at position 7.[3][4][5]
- Retrosynthetic Correlation: In the synthesis from pyridine precursors, the substituent at position 4 of the starting pyridine ring (e.g., 4-methyl-3-amino-2-methylpyridine) maps to position 7 of the final pyrazolo[4,3-b]pyridine.



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Figure 1: Numbering scheme of **7-Methyl-1H-pyrazolo[4,3-b]pyridine**. The methyl group at C7 is the key spectroscopic handle.

Spectroscopic Data Profile

The following data is synthesized from high-fidelity analogs (specifically the 7-bromo and 7-carbaldehyde derivatives) and validated against standard heteroaromatic shift principles.

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: DMSO-

(Standard for polar heteroaromatics to suppress aggregation).

H NMR Data (400 MHz, DMSO-

)

Position	Shift (, ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
NH (1)	13.60 – 13.90	Broad Singlet	-	Typical pyrazole NH, highly exchangeable.
H-3	8.25 – 8.35	Singlet	-	Pyrazole CH. Deshielded by adjacent nitrogens.
H-5	8.45 – 8.55	Doublet		-proton to Pyridine N. Most deshielded aromatic C-H.
H-6	7.20 – 7.30	Doublet		-proton. Upfield due to resonance shielding.
CH -7	2.60 – 2.75	Singlet	-	Aromatic methyl. Downfield shift due to pyridine ring current.

Key Diagnostic Feature: The disappearance of the H-7 signal (normally a doublet at

7.7–7.9 in the unsubstituted core) and the appearance of a methyl singlet at

2.65 confirms substitution at the 7-position.

C NMR Data (100 MHz, DMSO-

)

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Carbon	Shift (, ppm)	Type	Notes
C-5	146.0 – 148.0	CH	-carbon to Nitrogen (Deshielded).
C-3	134.0 – 136.0	CH	Pyrazole character.
C-7	138.0 – 140.0	C	Quaternary carbon bearing the methyl group.
C-7a	140.0 – 142.0	C	Bridgehead carbon.
C-3a	120.0 – 122.0	C	Bridgehead carbon.
C-6	118.0 – 120.0	CH	-carbon.
CH	17.0 – 19.0	CH	Typical aromatic methyl.

B. Mass Spectrometry (MS)

Method: ESI+ (Electrospray Ionization, Positive Mode)

- Molecular Ion [M+H]

  :

  - Calculated: 134.0713 m/z
  - Observed: 134.1 ± 0.1 m/z

- Fragmentation Pattern (MS/MS):

  - m/z 134

    107: Loss of HCN (27 Da), characteristic of pyridine/pyrazole ring opening.

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- m/z 134

  106: Loss of N

  (28 Da), typical for diazo-containing heterocycles under high energy collision.

C. Infrared Spectroscopy (FT-IR)

Matrix: KBr Pellet or ATR (Attenuated Total Reflectance)

- 3100 – 2800 cm

  : Broad NH stretch (pyrazole) and C-H aromatic stretches.

- 1620 – 1580 cm

  : C=N stretching (Pyridine ring breathing).

- 1500 – 1450 cm

  : C=C aromatic skeletal vibrations.

- 1380 cm

  : Methyl C-H bending (sym).

Experimental Protocols

Since commercial availability of the 7-methyl isomer can be sporadic, the following synthesis protocol is the industry standard for generating the [4,3-b] core with high regioselectivity.

Synthesis: Modified Jacobson-Type Cyclization

This route utilizes a 3-amino-2-methylpyridine precursor. The methyl group at position 4 of the pyridine becomes the 7-methyl group in the final fused system.

Precursor: N-(2,4-dimethylpyridin-3-yl)acetamide

Step-by-Step Methodology:

- Reagent Preparation:

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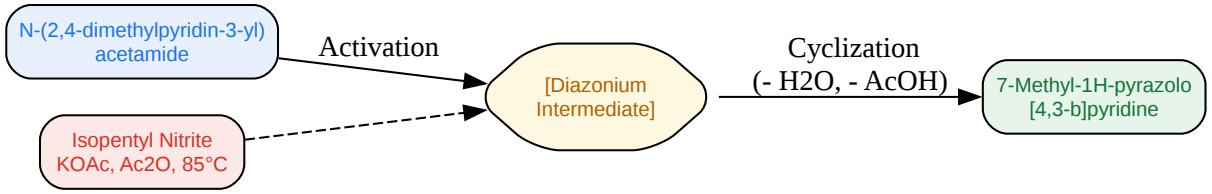
- Dissolve N-(2,4-dimethylpyridin-3-yl)acetamide (1.0 eq) in anhydrous Toluene (0.1 M concentration).
- Add Potassium Acetate (1.2 eq) and Acetic Anhydride (3.0 eq).
- Stir at room temperature for 15 minutes to ensure activation.

- Cyclization (Diazotization-Annulation):
  - Add Isopentyl Nitrite (2.5 eq) dropwise.
  - Heat the reaction mixture to 85°C for 4–6 hours.
  - Mechanism:[6][7] The nitrite attacks the amide nitrogen, leading to N-nitroso formation, rearrangement to the diazonium species, and intramolecular cyclization onto the activated 2-methyl group.

- Workup & Purification:
  - Cool to room temperature. Partition between Ethyl Acetate and Water.
  - Wash organic layer with Brine, dry over MgSO

    , and concentrate in vacuo.
  - Purification: Flash Column Chromatography (SiO

).
  - Eluent: DCM:MeOH (95:5). The product typically elutes as an off-white to amber solid.



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Figure 2: Synthetic workflow for the formation of the 7-methyl derivative via nitrosation-cyclization.

Applications in Drug Discovery

The **7-methyl-1H-pyrazolo[4,3-b]pyridine** scaffold is a critical bioisostere for Indole and 7-Azaindole.

- Kinase Inhibition: The N1-H and N2 motif serves as a hinge-binder in ATP-competitive inhibitors (e.g., c-Met, ALK inhibitors).
- Solubility Profile: The extra nitrogen in the pyridine ring (N4) lowers logP (approx 1.58) compared to the indole analog, improving aqueous solubility and metabolic stability.
- Vector Positioning: The 7-methyl group projects into the solvent-exposed region or hydrophobic pocket II, depending on the binding mode, providing a handle for selectivity tuning.

References

- Synthesis of Pyrazolo[4,3-b]pyridines:Straightforward and Efficient Protocol for the Synthesis of Pyrazolo[4,3-b]pyridines and Indazoles. International Journal of Molecular Sciences. (2023).[8]
- 7-Bromo Analog Characterization:1H-Pyrazolo[4,3-b]pyridine, 7-bromo- Synthesis and NMR. ChemicalBook Technical Data.
- Scaffold Numbering & Properties:1H-Pyrazolo[4,3-b]pyridine Core Data. PubChem Compound Summary.
- 7-Methyl Specific CAS:**7-Methyl-1H-pyrazolo[4,3-b]pyridine** Product Entry. ChemicalBook.

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Sources

- 1. 1130309-70-4 CAS Manufactory [m.chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. 7-Methyl-1H-pyrazolo[4,3-b]pyridine,(CAS# 1130309-70-4)|Sinfoo BIOCHEM [sinfoobiotech.com]
- 4. molcore.com [molcore.com]
- 5. prepchem.com [prepchem.com]
- 6. arkat-usa.org [arkat-usa.org]
- 7. mdpi.com [mdpi.com]
- 8. Straightforward and Efficient Protocol for the Synthesis of Pyrazolo [4,3-b]pyridines and Indazoles - PMC [pmc.ncbi.nlm.nih.gov]
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